

Application Notes and Protocols for Oral Gavage of GSK1292263 in Rodents

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Compound of Interest

Compound Name: GSK1292263

Cat. No.: B1663553

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Introduction

GSK1292263 is a potent and selective agonist for the G protein-coupled receptor 119 (GPR119).[1][2][3] GPR119 is primarily expressed in pancreatic β -cells and intestinal enteroendocrine L-cells. Its activation stimulates glucose-dependent insulin secretion and the release of incretin hormones such as glucagon-like peptide-1 (GLP-1), making it a therapeutic target for type 2 diabetes.[4][5] These application notes provide a detailed protocol for the preparation and oral gavage administration of **GSK1292263** to rodents for pre-clinical research.

Data Presentation

Table 1: Physicochemical Properties of GSK1292263

Property	Value	Reference
Molecular Formula	C23H28N4O4S	[1]
Molecular Weight	456.56 g/mol	[1]
CAS Number	1032823-75-8	[1]
Appearance	White to off-white solid	[6]
Solubility (DMSO)	≥ 34 mg/mL	[1]
Solubility (Water)	Insoluble	[1]
Solubility (Ethanol)	Insoluble	[1]

Table 2: Recommended Dosing and Vehicle Parameters for Rodent Oral Gavage

Parameter	Mouse	Rat	Reference
Dosage Range	10 - 30 mg/kg	3 - 30 mg/kg	[1][6]
Vehicle Options	Corn oil, Carboxymethylcellulose-sodium (CMC-Na) suspension	Corn oil, Carboxymethylcellulose-sodium (CMC-Na) suspension	[1][7]
Maximum Gavage Volume	< 2-3 mL (for adult)	5 ml/kg	[8][9]
Gavage Needle Size	20-22 gauge, flexible	18-20 gauge, flexible or curved	[8][10]

Experimental Protocols

Protocol 1: Preparation of GSK1292263 in Corn Oil (Solution)

This protocol is suitable for achieving a clear solution of **GSK1292263**.

Materials:

- **GSK1292263** powder
- Dimethyl sulfoxide (DMSO), fresh and anhydrous
- Corn oil
- Sterile microcentrifuge tubes
- Vortex mixer
- Pipettes and sterile tips

Procedure:

- Prepare Stock Solution:
 - Weigh the required amount of **GSK1292263** powder.
 - Prepare a stock solution in DMSO. For example, a 20 mg/mL stock solution can be prepared.^[7] Ensure the powder is completely dissolved by vortexing.
- Prepare Working Solution:
 - To prepare the final dosing solution, dilute the DMSO stock solution with corn oil. For example, to achieve a 2 mg/mL working solution, add 100 µL of the 20 mg/mL DMSO stock solution to 900 µL of corn oil.^[7]
 - Mix thoroughly by vortexing to ensure a homogenous solution.
- Administration:
 - The working solution should be prepared fresh on the day of the experiment.^[2]
 - Administer the solution to the rodent via oral gavage at the desired dose.

Protocol 2: Preparation of **GSK1292263** as a Suspension

This protocol is suitable for administering **GSK1292263** as a homogenous suspension.

Materials:

- **GSK1292263** powder
- 0.5% Carboxymethylcellulose-sodium (CMC-Na) in sterile water
- Mortar and pestle or homogenizer
- Sterile tubes
- Vortex mixer or sonicator

Procedure:

- Vehicle Preparation:
 - Prepare a 0.5% (w/v) solution of CMC-Na in sterile water. Mix well until the CMC-Na is fully dissolved. This may require stirring for an extended period.
- Suspension Formulation:
 - Weigh the required amount of **GSK1292263** powder.
 - If necessary, grind the powder to a fine consistency using a mortar and pestle.
 - Gradually add the 0.5% CMC-Na vehicle to the powder while triturating or homogenizing to form a uniform suspension.
 - Vortex or sonicate the suspension to ensure homogeneity before each administration.
- Administration:
 - The suspension should be continuously mixed during dosing to prevent settling of the compound.
 - Administer the suspension to the rodent via oral gavage at the desired dose.

Protocol 3: Rodent Oral Gavage Procedure

Materials:

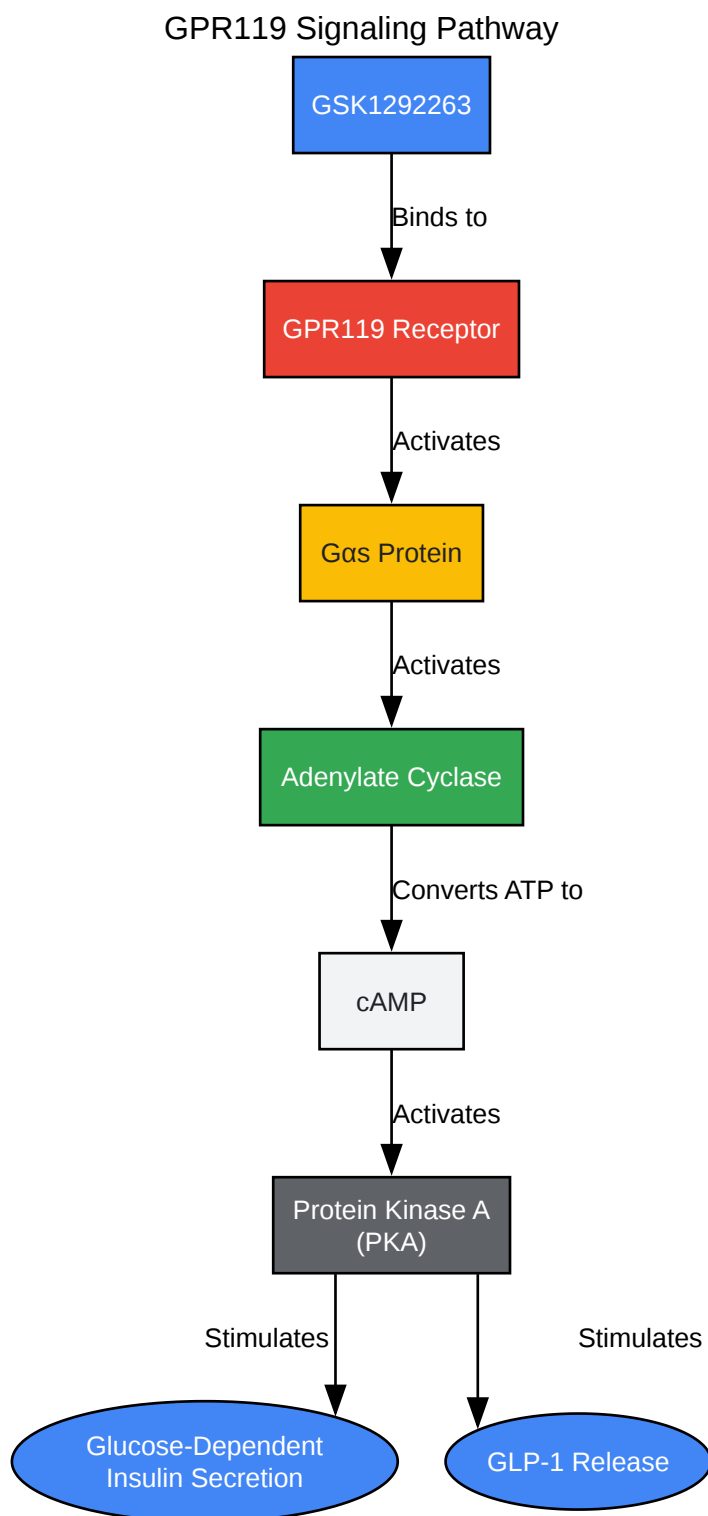
- Prepared **GSK1292263** formulation (solution or suspension)
- Appropriately sized oral gavage needle (flexible or curved stainless steel with a ball tip)
- Syringe (1 mL or appropriate size for the dosing volume)
- Animal scale

Procedure:

- Animal Preparation:
 - Weigh the animal to accurately calculate the required dosing volume.
 - Gently restrain the rodent. For mice, this can be done by scruffing the neck and back to immobilize the head and body. For rats, a similar but firmer grip is required. Ensure the animal's body is held in a straight line from head to tail to facilitate the passage of the gavage needle.
- Gavage Needle Insertion:
 - Measure the gavage needle against the animal to estimate the correct insertion depth (from the tip of the nose to the last rib).
 - Fill the syringe with the calculated volume of the **GSK1292263** formulation, ensuring there are no air bubbles.
 - Gently insert the gavage needle into the side of the animal's mouth, passing it over the tongue towards the esophagus.
 - Advance the needle smoothly and without resistance. If resistance is met, withdraw the needle and reposition. Do not force the needle, as this can cause esophageal or tracheal injury.

- Compound Administration:
 - Once the needle is correctly positioned in the esophagus, slowly administer the compound by depressing the syringe plunger.
 - After administration, gently withdraw the needle in a single, smooth motion.
- Post-Procedure Monitoring:
 - Return the animal to its cage and monitor for any signs of distress, such as difficulty breathing, regurgitation, or changes in behavior.
 - Ensure the animal has free access to food and water.

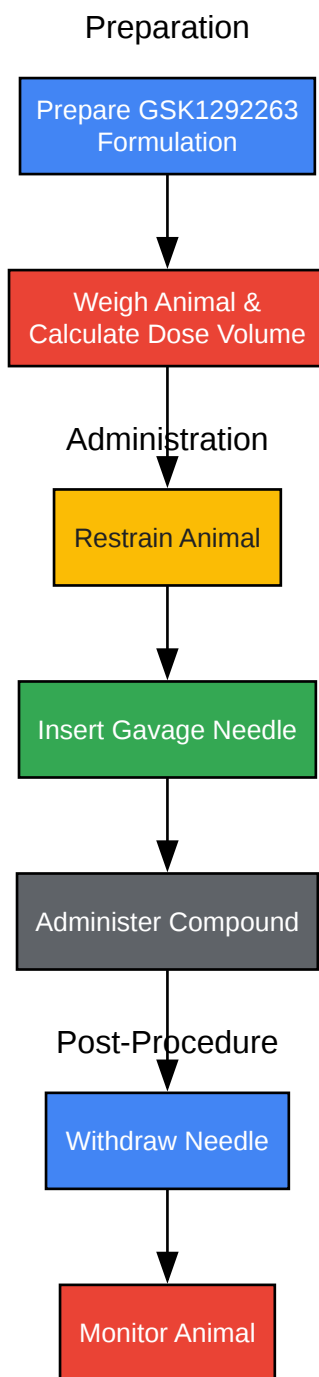
Visualizations



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Caption: GPR119 signaling cascade initiated by **GSK1292263**.

Oral Gavage Experimental Workflow



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Caption: Step-by-step workflow for rodent oral gavage.

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References

- 1. selleckchem.com [selleckchem.com]
- 2. medchemexpress.com [medchemexpress.com]
- 3. Gut Hormone Pharmacology of a Novel GPR119 Agonist (GSK1292263), Metformin, and Sitagliptin in Type 2 Diabetes Mellitus: Results from Two Randomized Studies | PLOS One [journals.plos.org]
- 4. researchgate.net [researchgate.net]
- 5. Design of Potent and Orally Active GPR119 Agonists for the Treatment of Type II Diabetes - PMC [pmc.ncbi.nlm.nih.gov]
- 6. medchemexpress.com [medchemexpress.com]
- 7. medchemexpress.com [medchemexpress.com]
- 8. cea.unizar.es [cea.unizar.es]
- 9. IACUC Routes of Administration Guidelines | Research & Innovation Office [research.umn.edu]
- 10. Administration Of Drugs and Experimental Compounds in Mice and Rats (IACUC) | Office of Research [bu.edu]
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